

Gas chromatography-mass spectrometry (GC/MS) for Chloropicrin detection

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Compound of Interest					
Compound Name:	Chloropicrin				
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Detecting Chloropicrin: A Detailed Application Note for GC/MS Analysis

Introduction

Chloropicrin (trichloronitromethane) is a volatile and toxic chemical compound used as a broad-spectrum antimicrobial agent, fumigant, and insecticide.[1] Its use is prevalent in agriculture to control soil-borne pathogens and pests.[1] Due to its high volatility and toxicity, sensitive and specific analytical methods are crucial for monitoring its presence in various environmental matrices to ensure human and environmental safety.[2] Gas chromatography coupled with mass spectrometry (GC/MS) offers a robust and reliable technique for the determination of chloropicrin.[1][2] This application note provides a comprehensive overview of the GC/MS method for chloropicrin detection, including detailed experimental protocols, quantitative data, and a visual representation of the analytical workflow.

Quantitative Data Summary

The following table summarizes the quantitative performance data for **chloropicrin** analysis by GC/MS from various validated methods.



Parameter	Matrix	Method	Value	Reference
Reporting Limit (RL)	Air	GC/MS	0.025 μ g/sample	[3]
Limit of Detection (LOD)	Hulled Rice	GC-ECD/MS	0.004 mg/kg	[4]
Limit of Quantification (LOQ)	Hulled Rice	GC-ECD/MS	0.01 mg/kg	[4]
Linearity (Correlation Coefficient, r²)	Air	GC/MS	≥ 0.990	[3]
Linearity (Concentration Range)	Air	GC/MS	0.0025 - 0.5 ng/ μL	[3]
Recovery	Hulled Rice	GC-ECD/MS	77.7 - 79.3%	[4]
Recovery (Matrix Spike)	Air	GC/MS	Within Control Limits	[3]

Experimental Protocols

This section details the methodologies for sample preparation and GC/MS analysis for the detection of **chloropicrin** in air and water samples.

Protocol 1: Analysis of Chloropicrin in Air Samples

This protocol is adapted from the California Department of Pesticide Regulation method for the analysis of **chloropicrin** adsorbed onto XAD-4 resin in air sampling tubes.[3]

- 1. Materials and Reagents
- Apparatus: Test tubes (25 mL) with Teflon-lined screw caps, vortex mixer, sonicator, autosampler vials (2 mL), gas chromatograph-mass spectrometer (GC/MS).[3]



- Reagents: Methylene chloride (nanograde or equivalent), Chloropicrin standard (1.0 mg/mL), XAD-4 air sampling tubes.[3]
- 2. Standard Preparation
- Prepare a stock solution of **chloropicrin** at 1.0 mg/mL in methylene chloride.[3]
- Perform serial dilutions of the stock solution with methylene chloride to prepare working standards with concentrations of 0.0025, 0.01, 0.025, 0.05, 0.1, 0.25, and 0.5 ng/μL.[3]
- Store all standards in a freezer. The expiration date of each standard is six months after the preparation date.[3]
- 3. Sample Preparation
- Allow the XAD-4 air sampling tubes to warm to room temperature.[3]
- Break both ends of the sampling tube.[3]
- Transfer the XAD-4 resin from the tube into a 25 mL test tube.[3]
- Add 5 mL of methylene chloride to the test tube.[3]
- Cap the test tube and vortex to ensure all the resin is in the solvent.[3]
- Sonicate the sample for 10 minutes.[3]
- Filter the extract through a 0.45 μm nylon Acrodisc filter into an autosampler vial.[3]
- Cap the vial immediately for GC/MS analysis.[3]
- 4. GC/MS Instrumental Parameters
- Gas Chromatograph: Agilent Technologies Model 7890A or equivalent.[3]
- Mass Detector: Agilent Technologies Model 5975C MSD or equivalent.[3]
- Column: Restek Rtx-200, 60m x 0.32mm ID x 0.5 μm df.[3]



- Carrier Gas: Helium at a constant pressure of 20 psi.[3]
- Injection: Pulsed Splitless, 2.0 μL injection volume, 50 psi pulse pressure.[3]
- Injector Temperature: 140 °C.[3]
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 0 minutes.[3]
 - Ramp 1: 10 °C/min to 150 °C.[3]
 - Ramp 2: 35 °C/min to 280 °C.[3]
- Mass Spectrometer Parameters:
 - Transfer Line Heater: 160 °C.[3]
 - MS Source Temperature: 160 °C.[3]
 - MS Quad Temperature: 150 °C.[3]
 - Selected Ions (SIM mode): 121, 119, 117, 82.[3]

Protocol 2: Analysis of Chloropicrin in Water Samples

This protocol is based on the EPA method for the determination of **chloropicrin** in water.[5]

- 1. Materials and Reagents
- Apparatus: Polypropylene tubes (50 mL), mechanical shaker, centrifuge, GC/MS system.[5]
- Reagents: Hexane (distilled), Acetone (certified), Chloropicrin standard.[5]
- 2. Standard and Sample Preparation
- Prepare a stock standard solution of **chloropicrin** in acetone.[5]

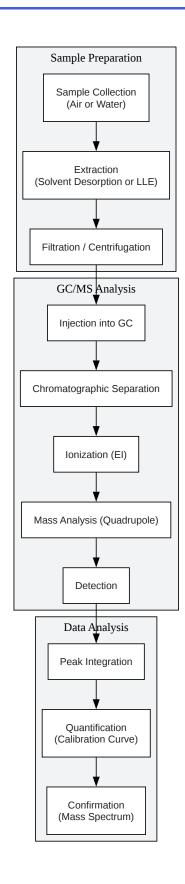


- Create fortification standard solutions by appropriate dilutions of the stock solution with acetone.[5]
- Prepare instrument calibration solutions by progressively diluting the fortification solutions with hexane to achieve concentrations in the range of 0.5 to 100 ng/mL.[5]
- Measure a 20 mL sub-sample of water into a 50 mL polypropylene tube.[5]
- If required, fortify the sample at this stage.[5]
- Add 2 mL of hexane to the sample.[5]
- Shake the sample on a mechanical shaker for 30 minutes.[5]
- Centrifuge the sample at 3500 rpm for 5 minutes.
- Take an aliquot of the upper hexane phase for GC/MS analysis.[5]
- 3. GC/MS Instrumental Parameters
- Confirmatory Analysis: Gas chromatography with mass spectrometric detection (GC-MS).[5]
- Selected Ion: The ion at m/z 119 is recommended as it provides a clean chromatogram with the necessary sensitivity.[5]

Experimental Workflow and Signaling Pathways

The following diagrams illustrate the logical workflow of the analytical process for **chloropicrin** detection by GC/MS.





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Caption: Experimental workflow for **Chloropicrin** detection by GC/MS.





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Caption: Logical relationship of the GC/MS process for **chloropicrin** analysis.

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